

Application Notes and Protocols for 2-Tridecanol in Cosmetic Formulations

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Compound of Interest

Compound Name: **2-Tridecanol**

Cat. No.: **B7820856**

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Introduction to 2-Tridecanol in Cosmetics

2-Tridecanol is a secondary fatty alcohol with a 13-carbon chain.^{[1][2]} In cosmetic formulations, it primarily functions as an emollient, surfactant, emulsifier, and viscosity-modifying agent.^[1] Its chemical structure, consisting of a long hydrophobic carbon chain and a polar hydroxyl group, allows it to interact with both oil and water phases, making it a versatile ingredient in a variety of personal care products.^[1]

INCI Name: **2-Tridecanol** CAS Number: 1653-31-2^[1]

Physicochemical Properties of 2-Tridecanol

A summary of the key physicochemical properties of **2-tridecanol** is presented in the table below. This data is essential for formulators to predict its behavior in cosmetic systems.

Property	Value	References
Molecular Formula	$C_{13}H_{28}O$	
Molecular Weight	200.36 g/mol	
Appearance	Colorless, viscous liquid or fused solid	
Solubility	Insoluble in water; Soluble in organic solvents	
Melting Point	22-26 °C	
Boiling Point	256-265 °C	
Density	0.83 g/cm³	
Flash Point	102.22 °C	

Applications in Cosmetic Formulations

While specific formulation examples with **2-tridecanol** are not widely published, its properties suggest its utility in a range of cosmetic products. Its functions are analogous to other fatty alcohols commonly used in the industry, such as cetyl alcohol and stearyl alcohol.

Emollient in Skin Care Products (Creams and Lotions)

As an emollient, **2-tridecanol** can help to soften and smooth the skin by forming a protective layer on the surface, which reduces water loss and increases skin hydration.

- Function: Skin conditioning agent, emollient.
- Typical Use Level: 1-5% by weight.
- Formulation Types:
 - Moisturizing creams
 - Body lotions

- Hand and foot creams
- Facial serums

Emulsion Stabilizer and Viscosity Modifier

In oil-in-water (O/W) and water-in-oil (W/O) emulsions, **2-tridecanol** can act as a co-emulsifier and a thickening agent. It works in conjunction with a primary emulsifier to form a stable lamellar gel network within the external phase of the emulsion, which increases viscosity and prevents the coalescence of droplets.

- Function: Emulsion stabilizer, viscosity-increasing agent.
- Typical Use Level: 0.5-3% by weight.
- Formulation Types:
 - Creams and lotions
 - Foundations
 - Sunscreens

Superfattening Agent in Cleansing Products

In rinse-off products, **2-tridecanol** can act as a superfatting agent, replenishing some of the skin's natural lipids that are stripped away during cleansing. This helps to leave the skin feeling soft and moisturized rather than dry and tight.

- Function: Refatting agent.
- Typical Use Level: 0.5-2% by weight.
- Formulation Types:
 - Facial cleansers
 - Body washes

- Shampoos

Structuring Agent in Anhydrous Formulations

In stick products, **2-tridecanol** can contribute to the solid structure and influence the melting point and payoff of the product.

- Function: Structuring agent, texture enhancer.
- Typical Use Level: 1-10% by weight.
- Formulation Types:
 - Lipsticks
 - Deodorant sticks
 - Solid perfumes

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **2-tridecanol** in cosmetic formulations.

Protocol for Preparation of an Oil-in-Water (O/W) Emulsion

This protocol describes the preparation of a basic O/W cream incorporating **2-tridecanol** as a co-emulsifier and viscosity modifier.

Materials:

- Oil Phase:
 - **2-Tridecanol**: 2%
 - Cetearyl Alcohol (and) Ceteareth-20 (emulsifier): 5%
 - Caprylic/Capric Triglyceride: 10%

- Shea Butter: 3%
- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 3%
 - Xanthan Gum: 0.2%
- Preservative: Phenoxyethanol (and) Ethylhexylglycerin: 1%

Procedure:

- Water Phase Preparation: In a suitable vessel, disperse the xanthan gum in glycerin until a uniform slurry is formed. Add the deionized water and heat to 75°C while mixing until the xanthan gum is fully hydrated.
- Oil Phase Preparation: In a separate vessel, combine the **2-tridecanol**, cetearyl alcohol (and) ceteareth-20, caprylic/capric triglyceride, and shea butter. Heat to 75°C while mixing until all components are melted and uniform.
- Emulsification: Slowly add the oil phase to the water phase while homogenizing at high speed for 3-5 minutes.
- Cooling: Switch to gentle propeller mixing and cool the emulsion.
- Preservation: When the temperature is below 40°C, add the preservative and mix until uniform.
- Final Adjustments: Adjust the pH if necessary and bring the batch to final weight with deionized water.

Protocol for Evaluation of Emulsion Stability

This protocol outlines methods to assess the physical stability of the prepared emulsion.

Methods:

- Macroscopic Evaluation:
 - Store samples of the emulsion at different temperature conditions: room temperature (20-25°C), elevated temperature (40°C), and refrigerated (4°C).
 - Visually inspect the samples at regular intervals (e.g., 24 hours, 1 week, 1 month, 3 months) for any signs of instability such as creaming, sedimentation, or phase separation.
- Microscopic Evaluation:
 - Place a small drop of the emulsion on a microscope slide and cover with a coverslip.
 - Observe the emulsion under a light microscope to assess the droplet size distribution and look for signs of coalescence (droplets merging).
- Centrifugation Test:
 - Place a sample of the emulsion in a centrifuge tube.
 - Centrifuge at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes).
 - Observe for any phase separation. A stable emulsion should not show any separation.

Protocol for Viscosity Measurement

This protocol describes how to measure the viscosity of the prepared cream.

Equipment:

- Brookfield-type viscometer or a rheometer.

Procedure:

- Sample Preparation: Allow the cream to equilibrate to a controlled temperature (e.g., 25°C).
- Measurement:
 - Select an appropriate spindle and rotational speed for the expected viscosity of the cream.

- Lower the spindle into the center of the sample, ensuring it is immersed to the correct depth.
- Allow the spindle to rotate for a set period (e.g., 1 minute) to achieve a stable reading.
- Record the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).
- For more detailed analysis, a rheometer can be used to measure the shear-thinning properties of the formulation.

Protocol for In-Vivo Skin Hydration Study

This protocol outlines a method for assessing the moisturizing efficacy of a formulation containing **2-tridecanol**.

Equipment:

- Corneometer® for measuring skin hydration.
- Tewameter® for measuring Transepidermal Water Loss (TEWL).

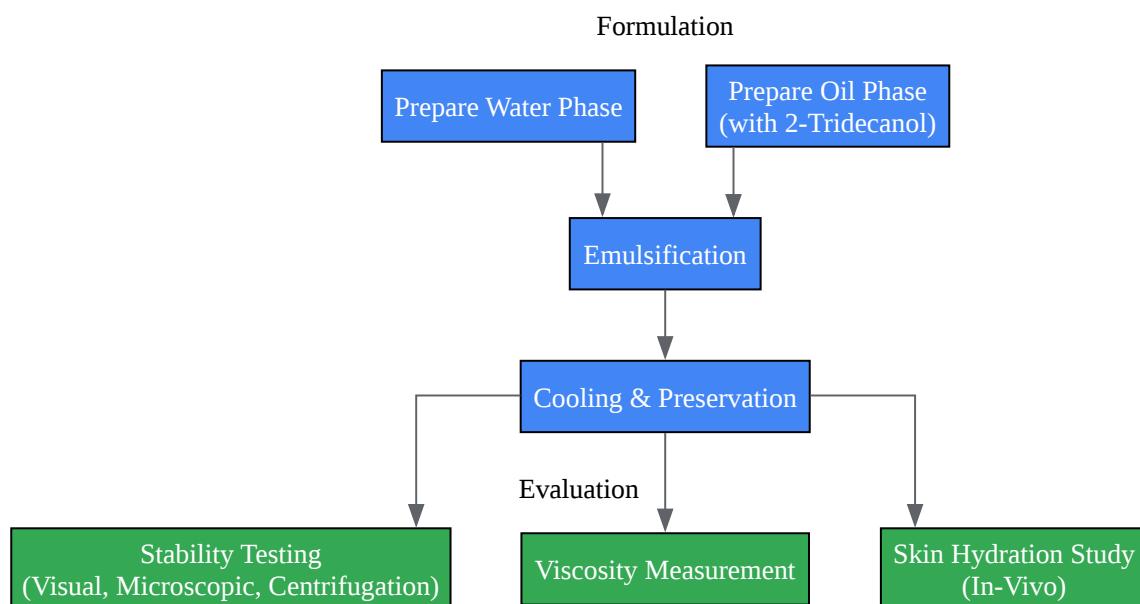
Procedure:

- Subject Recruitment: Recruit a panel of healthy volunteers with self-perceived dry skin.
- Acclimatization: Have the subjects acclimatize in a room with controlled temperature and humidity for at least 30 minutes before measurements.
- Baseline Measurements:
 - Define test areas on the volar forearms of the subjects.
 - Measure the baseline skin hydration (Corneometer®) and TEWL (Tewameter®) on each test area.
- Product Application:
 - Apply a standardized amount of the test formulation (e.g., 2 mg/cm²) to a designated test area.

- Leave one area untreated as a negative control.
- Post-Application Measurements:
 - Measure skin hydration and TEWL at specified time points after application (e.g., 1 hour, 2 hours, 4 hours, 8 hours, 24 hours).
- Data Analysis:
 - Calculate the change in skin hydration and TEWL from baseline for each time point.
 - Statistically compare the results of the test formulation to the untreated control area.

Visualization of Workflows and Mechanisms

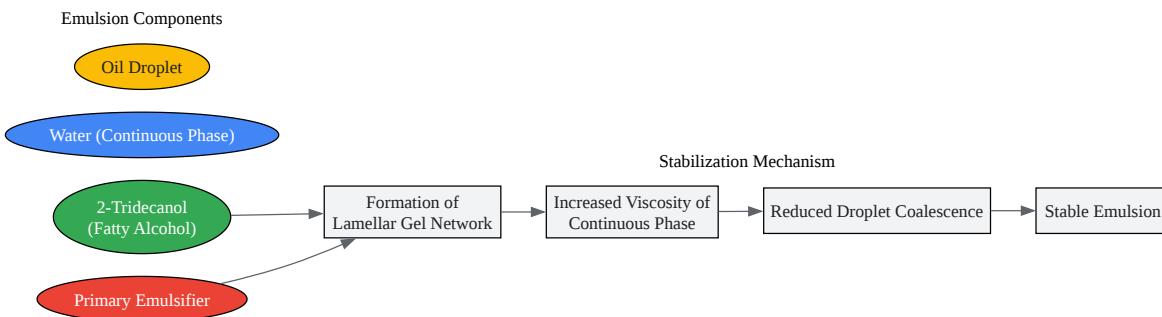
Experimental Workflow for Emulsion Formulation and Evaluation



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Caption: Workflow for creating and testing a cosmetic emulsion with **2-tridecanol**.

Mechanism of Emulsion Stabilization by Fatty Alcohols

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Caption: Role of **2-tridecanol** in stabilizing an O/W emulsion.

Safety and Toxicology

While a specific safety assessment for **2-tridecanol** by regulatory bodies like the Cosmetic Ingredient Review (CIR) was not found, fatty alcohols are generally considered safe for use in cosmetics when formulated to be non-irritating. One study noted that tridecanol showed a lower skin permeation enhancement effect compared to shorter-chain fatty alcohols but caused greater skin irritation at a concentration of 5% in an in-vivo rat model. Therefore, it is crucial for formulators to conduct appropriate safety and sensitization testing on the final formulation.

Conclusion

2-Tridecanol is a multifunctional ingredient with valuable properties for cosmetic formulations. Its ability to function as an emollient, emulsion stabilizer, and viscosity modifier makes it suitable for a wide range of skin care, hair care, and color cosmetic products. The provided protocols offer a framework for incorporating and evaluating **2-tridecanol** in cosmetic formulations. Due to the limited publicly available data specific to **2-tridecanol**, it is recommended that formulators conduct thorough testing to determine the optimal concentration and performance in their specific product matrix.

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References

- 1. CAS 1653-31-2: 2-Tridecanol | CymitQuimica [cymitquimica.com]
- 2. 2-Tridecanol | C13H28O | CID 15449 - PubChem [pubchem.ncbi.nlm.nih.gov]
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